# Application Notes and Protocols for In Vivo Studies with WD6305 TFA

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *WD6305 TFA* |
| *Cat. No.:* | *B12378197* |

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## Introduction

**WD6305 TFA** is a potent and selective proteolysis-targeting chimera (PROTAC) designed to degrade the METTL3-METTL14 methyltransferase complex.[1] This complex is a key regulator of N6-methyladenosine (m6A) RNA modification, a process frequently dysregulated in various cancers, including acute myeloid leukemia (AML).[2][3] By inducing the degradation of METTL3 and METTL14, WD6305 inhibits m6A modification, leading to the suppression of AML cell proliferation and the induction of apoptosis.[1] These application notes provide a comprehensive overview and detailed protocols for the in vivo evaluation of **WD6305 TFA** in preclinical AML models.

## Mechanism of Action

WD6305 is a heterobifunctional molecule that simultaneously binds to the METTL3-METTL14 complex and an E3 ubiquitin ligase. This proximity induces the ubiquitination and subsequent proteasomal degradation of the METTL3-METTL14 complex. The depletion of this complex leads to a global reduction in m6A RNA methylation, affecting the stability and translation of messenger RNAs (mRNAs) of key oncogenes. In AML, this includes the downregulation of

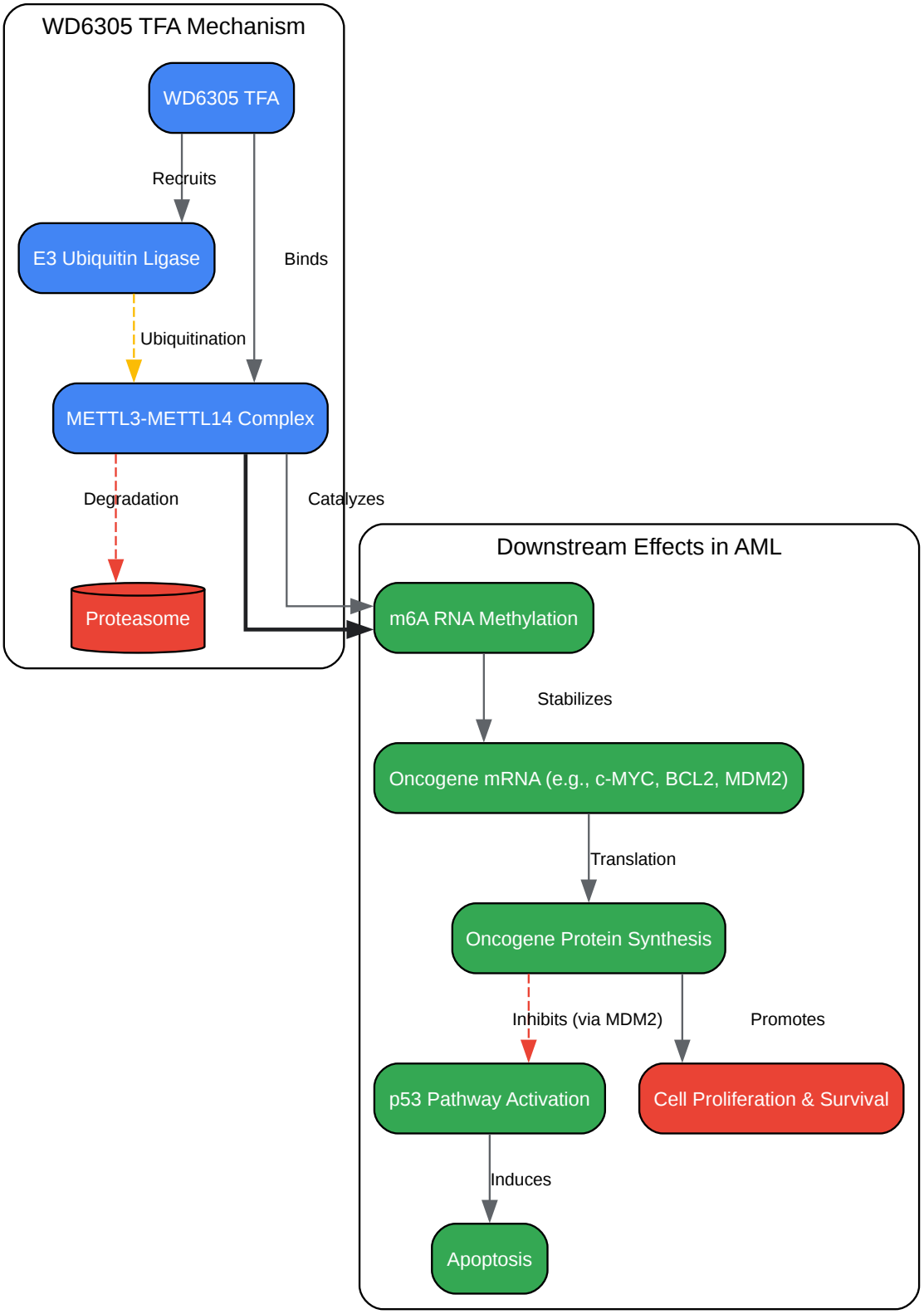
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proteins crucial for cancer cell survival and proliferation, such as c-MYC and BCL2, and the activation of tumor suppressor pathways like the p53 pathway through the destabilization of MDM2 mRNA.[2][3]

## Signaling Pathway

The METTL3-METTL14 complex plays a critical role in the post-transcriptional regulation of gene expression in AML. By methylating specific mRNAs, it can enhance their stability and translation, promoting leukemogenesis. WD6305-mediated degradation of this complex disrupts these processes, leading to anti-tumor effects.

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**Figure 1. WD6305 TFA** mechanism and its impact on AML signaling pathways.

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# Data Presentation

The following tables provide a template for summarizing quantitative data from in vivo studies with **WD6305 TFA**. The specific data should be populated from experimental results.

Table 1: In Vivo Efficacy of **WD6305 TFA** in AML Xenograft Model

| Treatment Group | Dose (mg/kg) | Dosing Schedule | Mean Tumor Volume ($mm^3$) ± SEM (Day X) | Tumor Growth Inhibition (%) |
|---|---|---|---|---|
| Vehicle Control | - | q.d. | [Data] | 0 |
| WD6305 TFA | [Dose 1] | q.d. | [Data] | [Data] |
| WD6305 TFA | [Dose 2] | q.d. | [Data] | [Data] |
| Positive Control | [Dose] | [Schedule] | [Data] | [Data] |

Table 2: Survival Analysis in AML Xenograft Model Treated with **WD6305 TFA**

| Treatment Group | Dose (mg/kg) | Median Survival (Days) | Increase in Lifespan (%) | Log-rank (Mantel-Cox) Test (p-value) |
|---|---|---|---|---|
| Vehicle Control | - | [Data] | - | - |
| WD6305 TFA | [Dose 1] | [Data] | [Data] | [Data] |
| WD6305 TFA | [Dose 2] | [Data] | [Data] | [Data] |
| Positive Control | [Dose] | [Data] | [Data] | [Data] |

Table 3: In Vivo Toxicity Profile of **WD6305 TFA**

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| Treatment Group | Dose (mg/kg) | Mean Body Weight Change (%) ± SEM (Day X) | Clinical Signs of Toxicity |
|---|---|---|---|
| Vehicle Control | - | [Data] | None Observed |
| WD6305 TFA | [Dose 1] | [Data] | [Observations] |
| WD6305 TFA | [Dose 2] | [Data] | [Observations] |
| Positive Control | [Dose] | [Data] | [Observations] |

# Experimental Protocols

The following protocols provide a detailed methodology for conducting in vivo studies with **WD6305 TFA** in an AML xenograft model. As the specific details from the primary study by Du et al. (2024) are not publicly available, this protocol is a representative example based on established methods for similar compounds and the MOLM-13 cell line.[4]

## Protocol 1: MOLM-13 Xenograft Model Establishment

Objective: To establish a subcutaneous AML xenograft model using the MOLM-13 cell line.

Materials:

- MOLM-13 human AML cell line
- Immunocompromised mice (e.g., 6-8 week old female NOD/SCID or BALB/c nude mice)
- RPMI-1640 medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Matrigel® (Corning)
- Sterile PBS

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- Syringes and needles (27G)

Procedure:

- Culture MOLM-13 cells in RPMI-1640 medium supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a humidified atmosphere with 5% CO2.
- Harvest cells during the logarithmic growth phase.
- Centrifuge the cells and resuspend in sterile PBS at a concentration of 2 x 10^7 cells/mL.
- Mix the cell suspension 1:1 with Matrigel® on ice to a final concentration of 1 x 10^7 cells/mL.
- Inject 0.1 mL of the cell suspension (containing 1 x 10^6 MOLM-13 cells) subcutaneously into the right flank of each mouse.
- Monitor the mice for tumor growth. Tumors are typically palpable within 7-10 days.
- Measure tumor volume regularly (e.g., 2-3 times per week) using calipers. Tumor volume can be calculated using the formula: (Length x Width^2) / 2.
- Once tumors reach an average volume of 100-150 $mm^3$, randomize the mice into treatment groups.

## Protocol 2: In Vivo Efficacy and Toxicity Study of WD6305 TFA

Objective: To evaluate the anti-tumor efficacy and assess the toxicity of **WD6305 TFA** in the established MOLM-13 xenograft model.

Materials:

- **WD6305 TFA**
- Vehicle (e.g., 5% DMSO, 40% PEG300, 5% Tween 80, 50% sterile water)
- Dosing syringes and needles (appropriate for the route of administration)

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- Calipers
- Analytical balance

Procedure:

- Drug Formulation: Prepare **WD6305 TFA** in the chosen vehicle at the desired concentrations. The formulation should be prepared fresh daily.
- Treatment Groups:
  - Group 1: Vehicle control (administered at the same volume and schedule as the drug)
  - Group 2: **WD6305 TFA** (Dose 1, e.g., 25 mg/kg)
  - Group 3: **WD6305 TFA** (Dose 2, e.g., 50 mg/kg)
  - Group 4: Positive control (optional, a standard-of-care AML therapeutic)
- Drug Administration:
  - Administer **WD6305 TFA** and vehicle via the chosen route (e.g., intraperitoneal injection or oral gavage).
  - The dosing schedule is typically once daily (q.d.) for a specified period (e.g., 21 days).
- Monitoring:
  - Measure tumor volume and body weight 2-3 times per week.
  - Observe the mice daily for any clinical signs of toxicity (e.g., changes in posture, activity, fur texture).
- Endpoint:
  - The study can be terminated when tumors in the control group reach a predetermined size (e.g., 2000 $mm^3$) or after a fixed duration of treatment.

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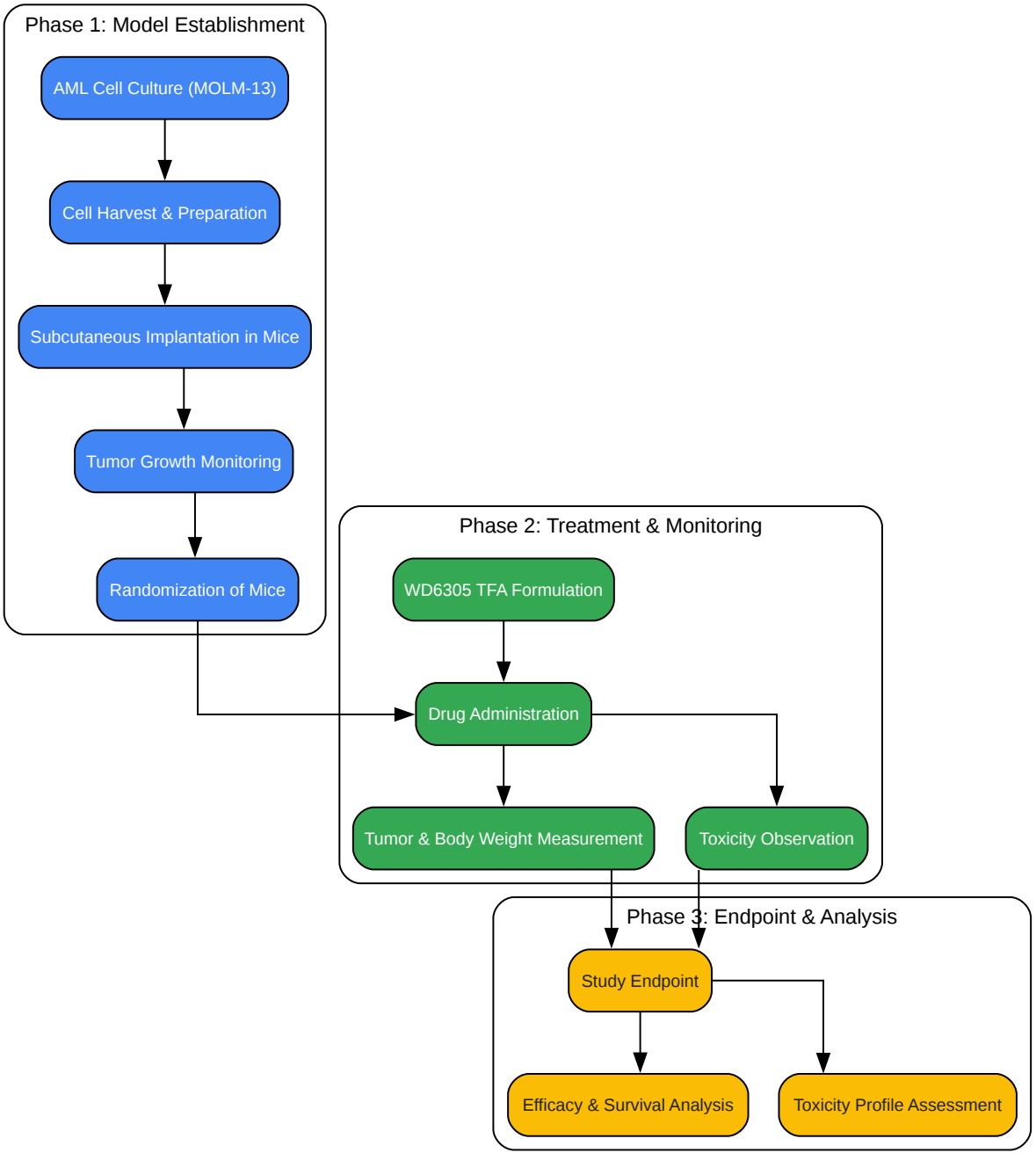
- For survival studies, mice are monitored until they meet the criteria for euthanasia (e.g., tumor ulceration, significant body weight loss, or other signs of distress).

- Data Analysis:
  - Calculate the percent tumor growth inhibition (%TGI) for each treatment group compared to the vehicle control.
  - Analyze survival data using Kaplan-Meier curves and the log-rank test.
  - Plot mean body weight changes over time to assess toxicity.

## Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for in vivo studies and the logical relationship of the PROTAC mechanism.

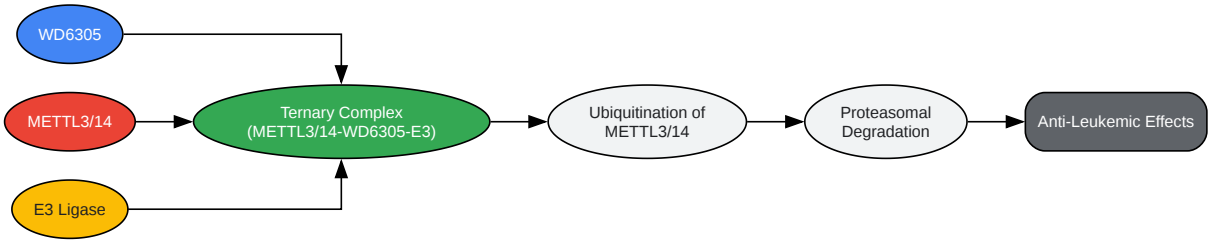
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**Figure 2.** Experimental workflow for in vivo evaluation of **WD6305 TFA**.

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**Figure 3.** Logical relationship of the PROTAC mechanism of WD6305.

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